

Navigating the Solubility Landscape of α -Methyltryptamine (AMT) Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *AMT hydrochloride*

Cat. No.: *B1143389*

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This technical guide offers a comprehensive overview of the solubility characteristics of α -Methyltryptamine (AMT) hydrochloride, a tryptamine derivative of significant interest to researchers in the fields of neuroscience and pharmacology. This document provides a consolidated summary of available solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow to aid in laboratory practice.

Core Solubility Profile of AMT Hydrochloride

AMT hydrochloride, the salt form of α -Methyltryptamine, is generally characterized as a white crystalline powder. Its solubility is a critical parameter for the preparation of stock solutions and experimental media. The following table summarizes the quantitative solubility data available for **AMT hydrochloride** in various common laboratory solvents. It is important to note that solubility can be influenced by factors such as temperature, pH, and the presence of other solutes, and the data presented here should be considered as a guide.

Solvent	Solubility (mg/mL)	Source(s)
Water	10 - 25	[1]
Phosphate-Buffered Saline (PBS, pH 7.2)	5	[2]
Ethanol	20 to >25	[2]
Dimethylformamide (DMF)	11	[2]
Dimethyl sulfoxide (DMSO)	11	[2]

Note: Discrepancies in reported solubility values may arise from variations in experimental conditions and methodologies.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of **AMT hydrochloride** in a specific solvent system. This method is adapted from established practices for solubility assessment of amine hydrochlorides.

Objective: To quantitatively determine the solubility of **AMT hydrochloride** in a selected solvent at a controlled temperature.

Materials:

- α -Methyltryptamine (AMT) Hydrochloride
- Solvent of interest (e.g., deionized water, ethanol, PBS)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or incubator
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

Procedure:

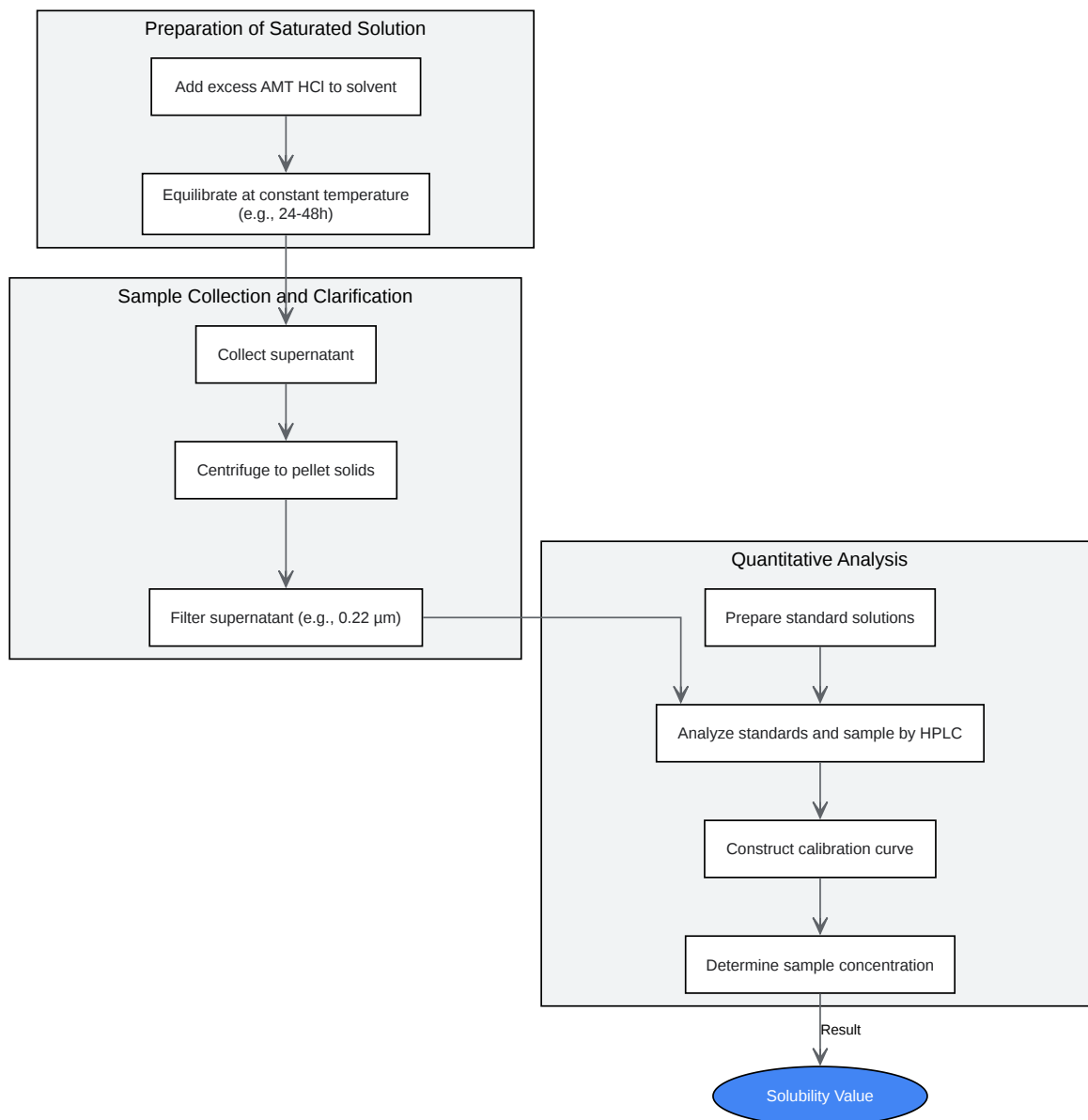
- Preparation of Saturated Solution:
 - Add an excess amount of **AMT hydrochloride** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
 - Equilibrate the mixture in a thermostatically controlled shaker at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the suspension to settle.
 - Carefully withdraw a sample of the supernatant using a pipette, avoiding any solid material.
 - Centrifuge the collected supernatant to pellet any remaining suspended solids.
 - Filter the clarified supernatant through a syringe filter into a clean vial.
- Analysis:
 - Prepare a series of standard solutions of **AMT hydrochloride** of known concentrations in the same solvent.
 - Analyze the filtered supernatant and the standard solutions using a validated HPLC method to determine the concentration of **AMT hydrochloride** in the saturated solution.
 - Construct a calibration curve from the standard solutions to quantify the concentration in the experimental sample.

- Calculation:
 - The determined concentration of the filtered supernatant represents the solubility of **AMT hydrochloride** in the chosen solvent at the specified temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **AMT hydrochloride** solubility.

Workflow for AMT Hydrochloride Solubility Determination



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References

- 1. AMT HYDROCHLORIDE CAS#: 1121-91-1 [m.chemicalbook.com]
- 2. caymanchem.com [caymanchem.com]
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